

Cadmium Acetate Hydrate: Technical Compendium for Advanced Research & Synthesis

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Compound of Interest

Compound Name: Cadmium;acetate;hydrate

Cat. No.: B13910234

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Executive Summary

Cadmium acetate hydrate (specifically the dihydrate form, $\text{Cd}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) [1] represents a critical organometallic precursor in modern materials science, particularly in the synthesis of II-VI semiconductor nanocrystals (Quantum Dots). Unlike its halide counterparts, cadmium acetate offers unique ligand-exchange kinetics that facilitate the controlled nucleation of high-quality CdSe and CdS nanoparticles. However, its utility is counterbalanced by significant toxicity risks, necessitating a rigorous understanding of its physicochemical properties, handling protocols, and biological mechanisms of action. [2] This guide provides a definitive technical reference for the identification, synthesis, application, and safety of this compound.

Part 1: Chemical Identity & Nomenclature

Accurate identification is the bedrock of reproducible research. While often referred to generically as "Cadmium Acetate," the hydration state significantly alters stoichiometry and solubility.

Core Identity Matrix

Parameter	Anhydrous Form	Dihydrate Form (Primary Research Grade)
CAS Number	543-90-8	5743-04-4
Formula	$\text{Cd}(\text{CH}_3\text{COO})_2$	$\text{Cd}(\text{CH}_3\text{COO})_2[1][3] \cdot 2\text{H}_2\text{O}$
Molecular Weight	230.50 g/mol	266.53 g/mol
EC Number	208-853-2	208-853-2
RTECS	AF7505000	AF7525000
Appearance	Colorless crystal / White powder	White crystalline powder / Monoclinic prisms

Synonym Ontology

To ensure exhaustive literature retrieval, researchers should utilize the following synonym strings:

- IUPAC: Cadmium(II) ethanoate dihydrate[1][3]
- Common Technical: Bis(acetoxy)cadmium dihydrate; Acetic acid, cadmium salt (1:2)
- Archaic/Industrial: C.I. 77185; Cadmium diacetate[3]
- Search String Logic: ("Cadmium Acetate" OR "Cadmium Diacetate") AND ("5743-04-4" OR "543-90-8")

Part 2: Physicochemical Properties & Structural Insights

Understanding the structural behavior of the dihydrate is essential for sol-gel processes and precursor preparation.

Crystal Structure & Coordination

Unlike zinc acetate, which adopts a tetrahedral geometry, cadmium acetate dihydrate features a seven-coordinate cadmium center. The structure is a coordination polymer where acetate

ligands bridge cadmium centers, with water molecules filling the coordination sphere. This high coordination number contributes to its specific solubility profile and thermal decomposition behavior.

Solubility & Thermal Profile

- Solubility (Water): High (~143 g/100 mL at 20°C). Critical for aqueous-phase synthesis.
- Solubility (Ethanol/Methanol): Soluble.^{[1][2][4]} Used for sol-gel coating applications.
- Thermal Decomposition:
 - ~130°C: Loss of water of crystallization (Transition to anhydrous).
 - >250°C: Decomposition to Cadmium Oxide (CdO). Note: This transition is exploited in the synthesis of CdO nanoparticles.

Part 3: Synthesis & Purification Protocols

For high-sensitivity applications like Quantum Dot (QD) synthesis, commercial purity (98%) is often insufficient. The following protocol outlines the purification and conversion logic.

Laboratory-Scale Synthesis & Purification

Objective: Produce high-purity Cadmium Acetate Dihydrate from Cadmium Oxide.

Reagents:

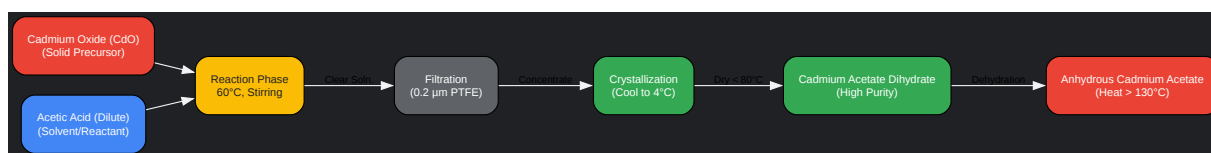
- Cadmium Oxide (CdO) - 99.99% trace metals basis
- Glacial Acetic Acid (excess)
- Deionized Water (18.2 MΩ)

Protocol:

- Dissolution: Suspend CdO in a 10% excess of dilute acetic acid (30% v/v). Heat to 60°C with magnetic stirring.

- Mechanism:[5]
- Filtration: Filter the hot solution through a 0.2 μm PTFE membrane to remove unreacted CdO or insoluble impurities.
- Crystallization: Concentrate the filtrate by rotary evaporation until saturation is reached. Cool slowly to 4°C to induce crystallization.
- Recrystallization (Critical Step): Redissolve crystals in minimum hot dilute acetic acid and recrystallize. This removes trace anionic impurities.
- Drying: Dry crystals in a desiccator over silica gel. Do not heat above 80°C to prevent dehydration.

Synthesis Workflow Diagram



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Figure 1: Logical workflow for the synthesis and phase conversion of Cadmium Acetate.

Part 4: Applications in Research (Quantum Dot Synthesis)

The primary modern application of Cadmium Acetate is as a cadmium precursor in the "hot-injection" synthesis of Cadmium Selenide (CdSe) quantum dots.

Why Cadmium Acetate?

Unlike Cadmium Oxide (which requires high temperatures and complexing agents like TDPA to dissolve) or Cadmium Dimethyl (pyrophoric and extremely toxic), Cadmium Acetate offers a "sweet spot":

- **Reaction Kinetics:** It decomposes at moderate temperatures, allowing for better separation of nucleation and growth phases.
- **Ligand Exchange:** The acetate group is easily displaced by long-chain ligands (oleic acid, TOPO), facilitating surface passivation.

Protocol: Synthesis of CdSe Nanocrystals

Reference: Adapted from Qu et al. (2001) and Peng et al. (2000).

Reagents:

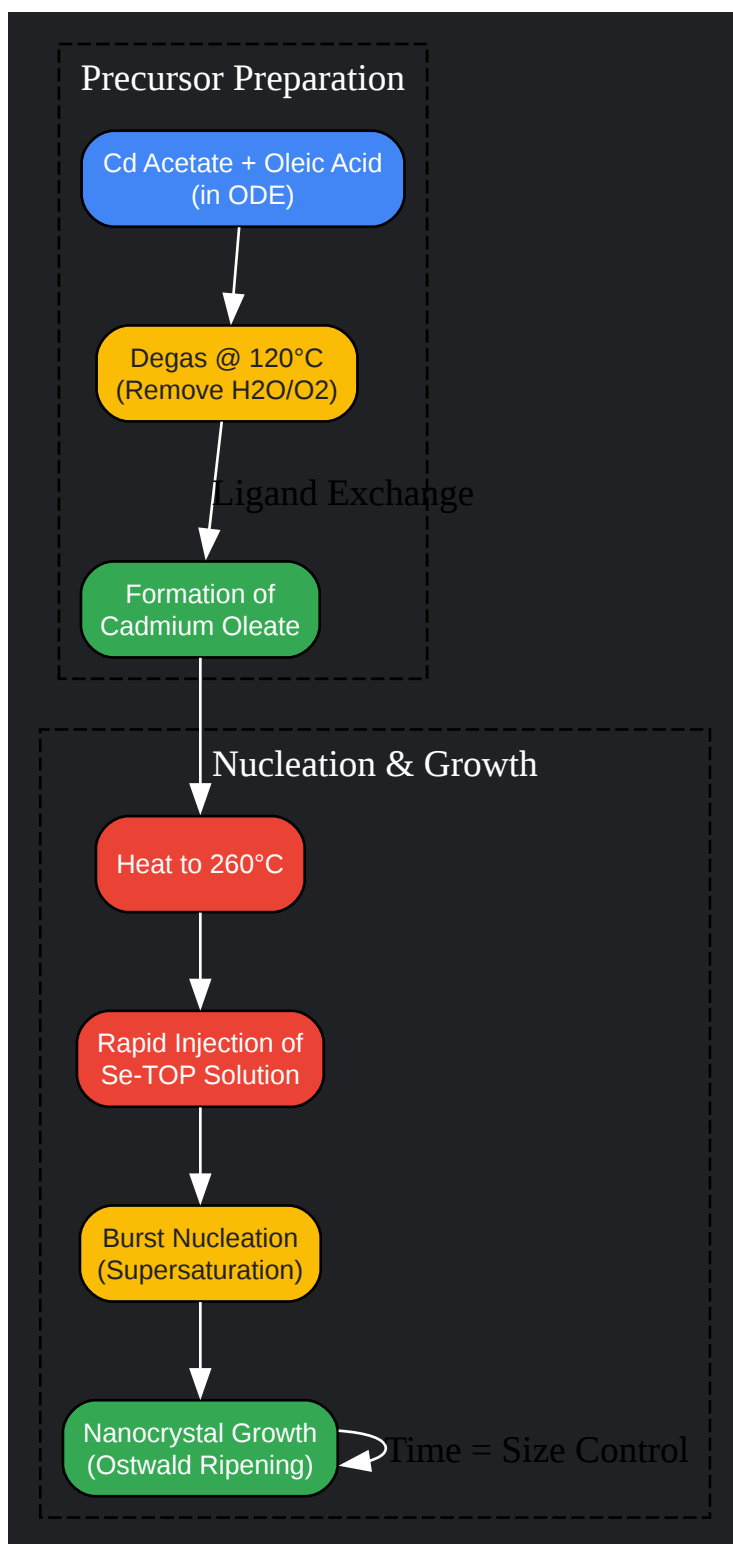
- Cadmium Acetate Dihydrate (0.2 mmol)
- Selenium powder (0.2 mmol) dissolved in Trioctylphosphine (TOP)
- Oleic Acid (Ligand)
- Octadecene (ODE - Non-coordinating solvent)

Step-by-Step Methodology:

- **Precursor Prep:** Mix $\text{Cd}(\text{Ac})_2 \cdot 2\text{H}_2\text{O}$ with Oleic Acid and ODE in a three-neck flask.
- **Degassing:** Heat to 120°C under vacuum for 30 mins.
 - **Why?** Removes water and oxygen. The acetate converts to Cadmium Oleate in situ, releasing acetic acid.
- **Heating:** Switch to Argon flow and heat to 260°C.
- **Injection (Nucleation Burst):** Rapidly inject the Se-TOP solution. The solution will instantly change color (yellow/orange) indicating nucleation.

- Growth: Lower temperature to 240°C. Aliquot samples every 30 seconds to monitor size (color shift from green red).
- Quenching: Inject cold toluene to stop growth.

QD Synthesis Logic Diagram



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Figure 2: The "Hot Injection" synthesis pathway for CdSe Quantum Dots using Cadmium Acetate.

Part 5: Safety, Toxicology, & Handling

Cadmium is a Group 1 Carcinogen (IARC).[1] Safety is not merely a compliance step but a critical experimental parameter.

Mechanisms of Toxicity

Cadmium acts as a "Trojan Horse" in biological systems, primarily by mimicking essential divalent cations like Calcium (

) and Zinc (

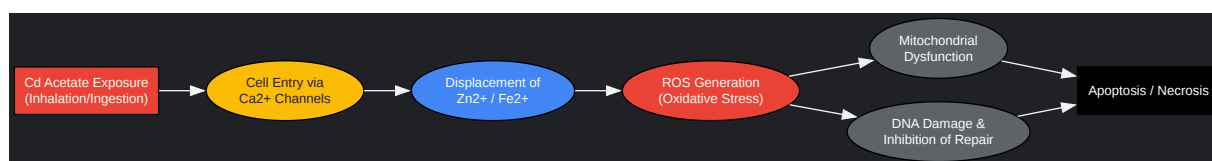
).

- Ionic Mimicry:

enters cells via voltage-gated calcium channels.

- Oxidative Stress: It displaces iron and copper from proteins, increasing the pool of free redox-active metals, leading to Reactive Oxygen Species (ROS) generation.
- Apoptosis: ROS triggers mitochondrial damage, releasing Cytochrome C and activating the Caspase cascade.

Toxicology Pathway Diagram



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Figure 3: Cellular mechanism of Cadmium-induced toxicity.

Handling Protocols

- Engineering Controls: All weighing and manipulation of dry powder must occur inside a HEPA-filtered fume hood or glovebox.
- PPE: Double nitrile gloves, N95/P100 respirator (if outside hood), and Tyvek sleeves.
- Waste: Segregate as "Heavy Metal Waste." Do not mix with standard organic solvents.

References

- PubChem. (2025).[3][6][7] Cadmium Acetate Dihydrate - Compound Summary. National Library of Medicine. [Link](#)
- Qu, L., Peng, Z. A., & Peng, X. (2001). Alternative Routes toward High Quality CdSe Nanocrystals. Nano Letters, 1(6), 333-337. [Link](#)
- International Agency for Research on Cancer (IARC). (2012). Cadmium and Cadmium Compounds. Monographs on the Evaluation of Carcinogenic Risks to Humans, Vol 100C. [Link](#)
- Sigma-Aldrich. (2025). Safety Data Sheet: Cadmium Acetate Dihydrate. [Link](#)
- Rani, A., et al. (2014). Cellular mechanisms of cadmium-induced toxicity: a review. International Journal of Environmental Health Research. [Link](#)

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Sources

- 1. Cadmium acetate - Wikipedia [en.wikipedia.org]
- 2. CAS 543-90-8: Cadmium acetate | CymitQuimica [cymitquimica.com]
- 3. Cadmium acetate | C4H6CdO4 | CID 10986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cadmium acetate dihydrate | 5743-04-4 [chemicalbook.com]

- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. Cadmium acetate, dihydrate | C4H10CdO6 | CID 6537495 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Cadmium acetate, anhydrous, 99% | C4H8CdO4 | CID 2514 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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